

In-Depth Technical Guide to Flavin Adenine Dinucleotide Disodium Salt (FAD-Na2)

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the biochemical properties, experimental applications, and metabolic significance of Flavin Adenine Dinucleotide Disodium Salt (FAD-Na2), a crucial redox cofactor in numerous metabolic pathways.

Core Properties of FAD-Na2

FAD-Na2 is the disodium salt of Flavin Adenine Dinucleotide (FAD), a flavin dinucleotide synthesized from the transfer of an AMP moiety from ATP to riboflavin 5'-monophosphate.[1] It functions as a prosthetic group in various flavoproteins, facilitating electron transfer in oxidation-reduction reactions essential for cellular metabolism.

Quantitative Data Summary

The following table summarizes the key quantitative properties of FAD-Na2.



Property	Value	References
Chemical Formula	C27H31N9Na2O15P2	[2][3][4][5]
Molecular Weight	829.51 g/mol (anhydrous basis)	[3][4]
Exact Mass	829.12102388 Da	[2][5]
Appearance	Yellow to orange-brown powder	
Solubility in Water	50 mg/mL	_
Storage Temperature	-20°C	_

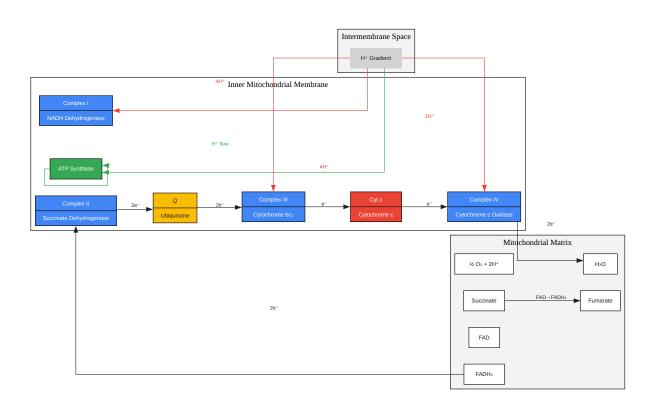
Role in Cellular Metabolism

FAD is a critical electron carrier in cellular respiration, accepting electrons and protons to form its reduced state, FADH2. This process is central to the electron transport chain and beta-oxidation of fatty acids, ultimately leading to the production of ATP.

FAD in the Electron Transport Chain

The electron transport chain (ETC) is the final stage of aerobic respiration, where the majority of ATP is generated. FADH2, produced during the citric acid cycle, donates its electrons to Complex II (succinate dehydrogenase) of the ETC. These electrons are then passed along a series of protein complexes, driving the pumping of protons across the inner mitochondrial membrane and creating a proton gradient that powers ATP synthase.





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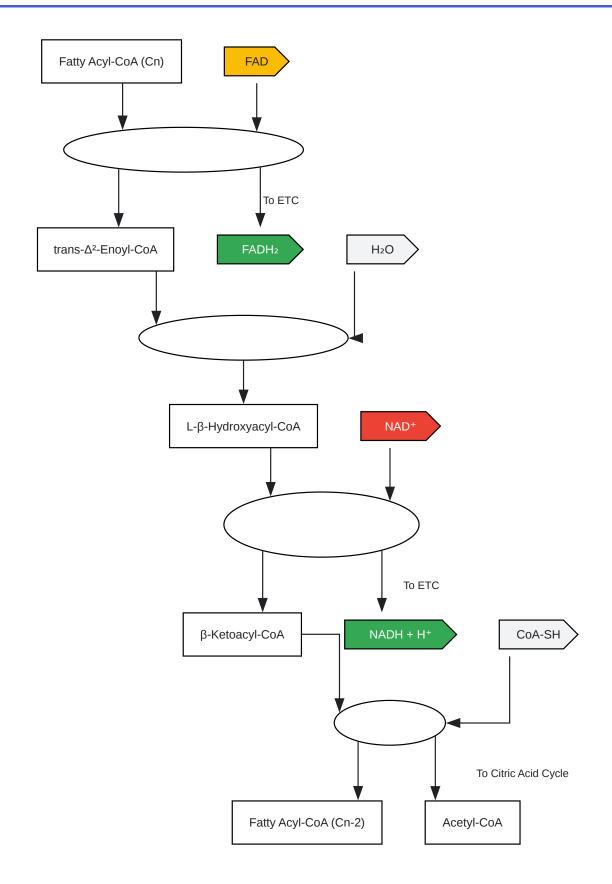
Caption: Role of FAD in the Electron Transport Chain.



FAD in Beta-Oxidation of Fatty Acids

Beta-oxidation is the metabolic process involving the breakdown of fatty acids to produce acetyl-CoA, NADH, and FADH2. In the first step of each cycle of beta-oxidation, FAD acts as an oxidizing agent, accepting two electrons and two protons from the fatty acyl-CoA to form a trans- Δ^2 -enoyl-CoA and FADH2. This FADH2 then enters the electron transport chain to contribute to ATP synthesis.





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Caption: Role of FAD in Beta-Oxidation of Fatty Acids.



Experimental Protocols

FAD-Na2 is a critical reagent in various biochemical assays, particularly for enzymes where it acts as a cofactor. Below are detailed methodologies for two key enzyme assays.

Succinate Dehydrogenase (Complex II) Activity Assay

This assay measures the activity of succinate dehydrogenase by monitoring the reduction of an artificial electron acceptor, which is dependent on the FAD-catalyzed oxidation of succinate to fumarate.

Materials:

- FAD-Na2 solution (1 mM)
- Sodium succinate solution (0.2 M)
- Potassium phosphate buffer (0.1 M, pH 7.4)
- 2,6-Dichlorophenolindophenol (DCPIP) solution (1 mM)
- Phenazine methosulfate (PMS) solution (10 mM)
- Mitochondrial or tissue homogenate sample
- Spectrophotometer

Procedure:

- Prepare a reaction mixture containing 800 μL of potassium phosphate buffer, 100 μL of sodium succinate, and 50 μL of DCPIP.
- Add 20 μL of the sample (mitochondrial preparation or tissue homogenate) to the reaction mixture.
- Initiate the reaction by adding 10 μ L of FAD-Na2 solution and 20 μ L of PMS solution.
- Immediately measure the decrease in absorbance at 600 nm for 5 minutes at 30°C. The rate
 of DCPIP reduction is proportional to the succinate dehydrogenase activity.



α-Ketoglutarate Dehydrogenase Activity Assay

This colorimetric assay measures the activity of the α -ketoglutarate dehydrogenase complex, of which FAD is a key component of the E3 subunit (dihydrolipoyl dehydrogenase). The assay follows the production of NADH, which reduces a tetrazolium salt to a colored formazan product.

Materials:

- FAD-Na2 solution (1 mM)
- α-Ketoglutarate solution (50 mM)
- Coenzyme A (CoA) solution (10 mM)
- NAD+ solution (10 mM)
- Thiamine pyrophosphate (TPP) solution (1 mM)
- Assay buffer (e.g., 50 mM potassium phosphate, 1 mM MgCl2, pH 7.5)
- INT (2-(4-iodophenyl)-3-(4-nitrophenyl)-5-phenyl-2H-tetrazolium chloride) solution (2 mg/mL)
- Sample containing α-ketoglutarate dehydrogenase
- Spectrophotometer or plate reader

Procedure:

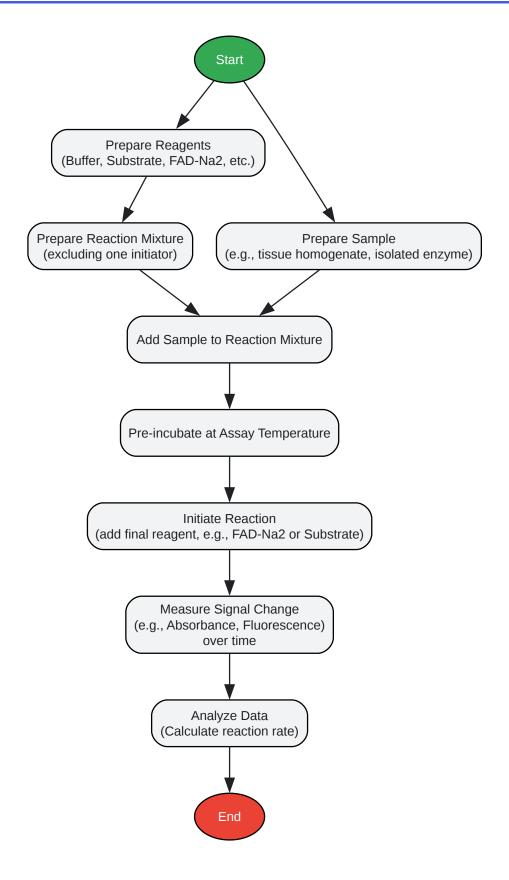
- Prepare a reaction mixture containing 50 μL of assay buffer, 10 μL of α-ketoglutarate, 10 μL of CoA, 10 μL of NAD+, 5 μL of TPP, and 5 μL of FAD-Na2.
- Add 10 μL of the sample to the reaction mixture.
- Initiate the reaction by adding 10 μL of INT solution.
- Incubate at 37°C and measure the increase in absorbance at 492 nm over time. The rate of formazan production is proportional to the α-ketoglutarate dehydrogenase activity.



Generic Enzyme Assay Workflow

The following diagram illustrates a generalized workflow for an enzyme assay involving FAD-Na2 as a cofactor.





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Caption: Generalized workflow for an enzyme assay using FAD-Na2.



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